

2'-Hydroxy-5'-methyl-2-methoxychalcone vs. other methoxychalcones

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-methyl-2-methoxychalcone

CAS No.: 1632119-65-3

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Comparative Analysis of 2'-Hydroxy-5'-methyl-2-methoxychalcone vs. Other Methoxychalcones: Structural Dynamics and Biological Efficacy

Chalcones (1,3-diaryl-2-propen-1-ones) are a privileged scaffold in medicinal chemistry, characterized by an

-unsaturated ketone core linking two aromatic rings. The introduction of specific substituents—such as hydroxyl, methyl, and methoxy groups—drastically alters their electronic distribution, planar conformation, and lipophilicity.

This guide provides an objective, data-driven comparison between **2'-Hydroxy-5'-methyl-2-methoxychalcone** (CID 5736177) and other highly studied methoxychalcones, such as 2-Hydroxy-4'-methoxychalcone (AN07) and 4-Methoxychalcone. It is designed for researchers and drug development professionals evaluating chalcone derivatives for antimicrobial, anti-inflammatory, and antioxidant applications.

Structural Dynamics: The Causality of Substituent Effects

The biological activity of a chalcone is fundamentally dictated by the electrophilicity of its

-unsaturated carbonyl system (which acts as a Michael acceptor) and its ability to penetrate cellular membranes.

- The 2'-Hydroxyl Group (Conformational Locking): Present in **2'-Hydroxy-5'-methyl-2-methoxychalcone** [1], the 2'-OH group forms a strong intramolecular hydrogen bond with the adjacent carbonyl oxygen. This interaction locks the A-ring and the enone core into a rigid, planar conformation. This planarity maximizes orbital overlap, extending the conjugated -system and fine-tuning the electrophilicity of the -carbon for targeted nucleophilic attack by biological thiols (e.g., cysteine residues on bacterial enzymes or Keap1).
- The 5'-Methyl Group (Lipophilic Enhancement): The addition of a methyl group at the 5'-position increases the molecule's partition coefficient ($\text{LogP} = 4.2$) [1]. This enhanced lipophilicity directly causes higher passive permeability across the phospholipid bilayers of both Gram-positive bacteria and mammalian cells, increasing intracellular drug concentrations compared to unmethylated analogs.
- The 2-Methoxy vs. 4-Methoxy Position (Electronic & Steric Tuning): Methoxy groups are strongly electron-donating via resonance. In 4-methoxychalcone, the para-methoxy group donates electron density directly into the conjugated system, slightly deactivating the Michael acceptor but enhancing antioxidant radical-scavenging properties [4]. Conversely, the 2-methoxy group in **2'-Hydroxy-5'-methyl-2-methoxychalcone** introduces steric hindrance that can twist the B-ring slightly out of plane, altering target-protein binding kinetics and making it a highly specific precursor for synthesizing complex heterocycles like 1,5-benzothiazepines [2].

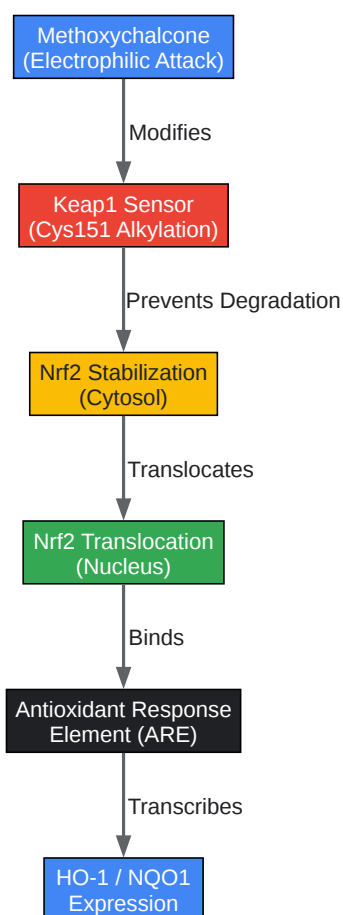
Comparative Biological Efficacy Antimicrobial and Synthetic Utility

2'-Hydroxy-5'-methyl-2-methoxychalcone is predominantly utilized in antimicrobial research. The highly electrophilic nature of its conformationally locked enone core allows it to disrupt bacterial cell wall synthesis and metabolic enzymes. Furthermore, it serves as a critical synthetic intermediate. When reacted with 2-aminothiophenol, the

-unsaturated system undergoes a highly regioselective Michael addition followed by cyclization, yielding 1,5-benzothiazepine derivatives with potent broad-spectrum antibacterial activity [2].

Nrf2/ARE Activation and Anti-Inflammatory Effects

Other methoxychalcones, specifically 2-Hydroxy-4'-methoxychalcone (AN07) and 4-Methoxychalcone, are benchmarked for their ability to activate the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway [3, 4, 5]. By alkylating the Cys151 residue on the Keap1 sensor protein, these chalcones prevent Nrf2 degradation. Nrf2 then translocates to the nucleus, binding to the Antioxidant Response Element (ARE) and upregulating cytoprotective enzymes like Heme Oxygenase-1 (HO-1) and Glutathione (GSH)[3, 5]. While **2'-Hydroxy-5'-methyl-2-methoxychalcone** shares the Michael acceptor core required for this activity, its higher steric bulk (due to the 2-methoxy and 5'-methyl groups) shifts its primary efficacy toward direct antimicrobial action rather than optimal Keap1 binding.



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Caption: Mechanism of Keap1-Nrf2-ARE pathway activation by electrophilic methoxychalcones.

Quantitative Data Comparison

The following table summarizes the physicochemical and biological parameters of the key methoxychalcones discussed.

Compound	Molecular Formula	Computed LogP	Primary Target / Mechanism	Key Application / Bioactivity
2'-Hydroxy-5'-methyl-2-methoxychalcone	C ₁₇ H ₁₆ O ₃	4.2 [1]	Bacterial enzymes / Michael Addition	Antibacterial; 1,5-benzothiazepine precursor [2]
2-Hydroxy-4'-methoxychalcone (AN07)	C ₁₆ H ₁₄ O ₃	~3.8	Keap1-Nrf2 / HO-1 Upregulation	Neuroprotection, Anti-atherosclerosis [3]
4-Methoxychalcone	C ₁₆ H ₁₄ O ₂	~3.5	Nrf2 / ROS Scavenging	Tumor models, Anti-inflammatory [4]

Experimental Protocols & Workflows

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems, incorporating internal controls to verify causality at each step.

Protocol A: Self-Validating Claisen-Schmidt Synthesis of 2'-Hydroxy-5'-methyl-2-methoxychalcone

Causality Check: The use of a strong base (KOH) in ethanol drives the formation of the acetophenone enolate, which subsequently attacks the benzaldehyde. The reaction is thermodynamically driven toward the (E)-isomer due to steric relief.

- Reaction Setup: Dissolve 0.01 mol of 2-hydroxy-5-methylacetophenone and 0.01 mol of 2-methoxybenzaldehyde in 30 mL of absolute ethanol.

- **Catalysis:** Gradually add 25 mL of 40% aqueous KOH solution under continuous magnetic stirring. The solution will transition from yellow to deep orange, indicating enolate formation and subsequent dehydration [2].
- **Incubation & Precipitation:** Stir at room temperature for 24 hours. Monitor completion via TLC (Hexane:Ethyl Acetate 4:1). Once the starting materials are consumed, pour the mixture over crushed ice and acidify with ice-cold HCl (1:1) to pH 3. **Validation:** Acidification neutralizes the phenoxide ion, forcing the highly lipophilic chalcone to precipitate.
- **Purification:** Filter the crude solid, wash with distilled water, and recrystallize from absolute ethanol.
- **Structural Validation:** Confirm the (E)-geometry via ^1H -NMR spectroscopy. **Critical Check:** The

and

vinyl protons must exhibit a coupling constant () of 15–16 Hz, definitively proving the trans-alkene configuration.

Protocol B: In Vitro Nrf2/ARE Dual-Luciferase Reporter Assay

Causality Check: To prove that anti-inflammatory effects are caused by Nrf2 activation (and not off-target cytotoxicity), a dual-luciferase system normalizes the data against cell viability.

- **Cell Culture & Transfection:** Seed RAW 264.7 macrophages in 96-well plates. Co-transfect with an ARE-driven Firefly luciferase plasmid and a CMV-driven Renilla luciferase plasmid (internal control).
- **Compound Dosing:** Treat cells with varying concentrations (1–20 M) of the synthesized methoxychalcone. Include a vehicle control (0.1% DMSO) and a positive control (5 M Sulforaphane) to validate assay responsiveness.
- **LPS Challenge:** After 6 hours of pre-treatment, stimulate cells with 1

g/mL Lipopolysaccharide (LPS) for 18 hours to induce oxidative stress.

- Quantification: Lyse the cells and measure luminescence using a dual-luciferase assay kit.
Validation: Calculate the ratio of Firefly to Renilla luminescence. A dose-dependent increase in the ratio confirms specific ARE-promoter activation.



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Caption: Self-validating experimental workflow from chemical synthesis to in vitro bioassay screening.

References

- National Center for Biotechnology Information. "**2'-Hydroxy-5'-methyl-2-methoxychalcone** | C₁₇H₁₆O₃ | CID 5736177 - PubChem." PubChem Database.
- Journal of International Journal of Current Advanced Research. "Synthesis and antibacterial activities of some chalcones and 1,5-benzthiazepine.
- MDPI. "The Antioxidant, Anti-Inflammatory, and Neuroprotective Properties of the Synthetic Chalcone Derivative AN07." Molecules.
- MedChemExpress. "4-Methoxychalcone-1 | Antioxidant Natural Compound.
- Sapienza University of Rome (I.R.I.S.). "Activation of Nrf2 signaling pathway by natural and synthetic chalcones: a therapeutic road map for oxidative stress.
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